

An In-Depth Technical Guide to 2,6-Dimethyl-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-nitrobenzoic acid

CAS No.: 90564-17-3

Cat. No.: B494259

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Executive Summary

2,6-Dimethyl-4-nitrobenzoic acid is a substituted aromatic carboxylic acid of significant interest in synthetic organic chemistry. Its molecular architecture, featuring a carboxylic acid group for derivatization, a nitro group that can be readily transformed into other functional groups, and two methyl groups influencing steric and electronic properties, makes it a valuable building block. This guide provides a comprehensive overview of its chemical identity, a plausible and detailed synthetic pathway, its anticipated applications in research and drug development, and essential safety protocols. The information herein is curated for researchers, chemists, and professionals in the pharmaceutical and chemical industries to facilitate its effective use as a synthetic intermediate.

Chemical Identity and Identifiers

The unique identity of a chemical compound is established through a collection of standardized nomenclature and tracking numbers. These identifiers are critical for accurate documentation, procurement, and regulatory compliance. The primary identifiers for **2,6-Dimethyl-4-nitrobenzoic acid** are summarized below.

Identifier	Value	Source
CAS Number	90564-17-3	[1]
Molecular Formula	C ₉ H ₉ NO ₄	[1]
Molecular Weight	195.17 g/mol	[1]
IUPAC Name	2,6-Dimethyl-4-nitrobenzoic acid	Inferred from structure
Canonical SMILES	<chem>CC1=CC(=CC(=C1C(=O)O)C)[O-]</chem>	[1]
InChI Key	RBAVFNOGEPQOI-UHFFFAOYSA-N	[2] (for isomer)

Note: The InChIKey is provided for the isomeric structure 3,5-Dimethyl-4-nitrobenzoic acid as a close structural reference.

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various solvents and reaction conditions, influencing purification, handling, and storage. While specific experimental data for **2,6-Dimethyl-4-nitrobenzoic acid** is not widely published, properties can be inferred from closely related isomers and its functional groups.

Property	Value / Observation	Rationale / Comparative Data
Appearance	Expected to be a pale yellow or off-white crystalline solid.	This is typical for nitroaromatic compounds, such as 4-Nitrobenzoic acid.[3]
Melting Point	Not available.	For comparison, the melting point of 4-Nitrobenzoic acid is 239–242 °C[4], and 2,6-Dimethyl-4-nitrophenol is 168 °C (decomposes). The substitution pattern significantly impacts crystal lattice packing and thus the melting point.
Solubility	Expected to have low solubility in water and higher solubility in organic solvents like ethanol, acetone, and DMSO.	The carboxylic acid group imparts some polarity, but the aromatic ring and methyl groups increase hydrophobicity. 4-Nitrobenzoic acid has a water solubility of ≥ 0.42 g/L at 20 °C.[4]
Acidity (pKa)	Expected to be a moderately strong acid.	The pKa of 4-Nitrobenzoic acid is approximately 3.4.[5] The two ortho-methyl groups in the 2,6-isomer may cause steric hindrance, potentially twisting the carboxylic acid group out of the plane of the aromatic ring and slightly affecting the pKa.
Storage	Store sealed in a dry, cool, and well-ventilated place.	[1][6]

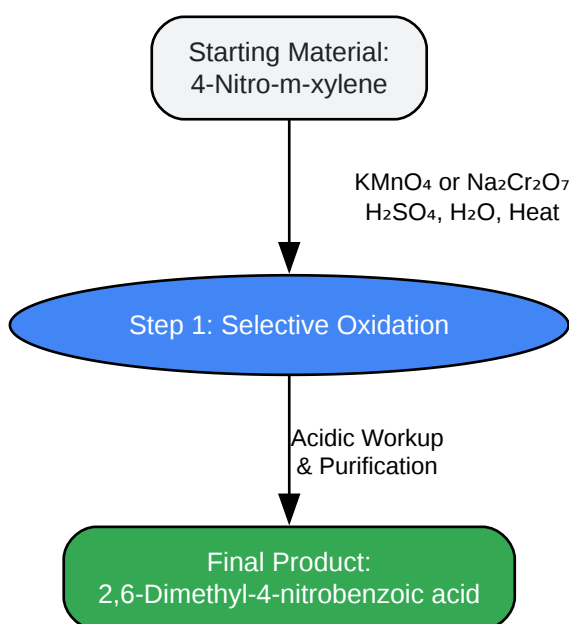
Synthesis and Manufacturing

The synthesis of aromatic carboxylic acids is a cornerstone of organic chemistry. A robust and logical pathway to **2,6-Dimethyl-4-nitrobenzoic acid** involves the selective oxidation of a methyl group from the readily available precursor, 4-nitro-m-xylene (also known as 2,6-dimethyl-nitrobenzene).

Retrosynthetic Analysis & Plausible Pathway

The most direct synthetic approach is the oxidation of one of the two equivalent benzylic methyl groups of 4-nitro-m-xylene. Strong oxidizing agents are required for this transformation, as benzylic C-H bonds are relatively stable. Reagents such as potassium permanganate (KMnO_4) or a dichromate salt in an acidic medium are well-suited for this purpose.^{[5][7]} The electron-withdrawing nature of the nitro group deactivates the aromatic ring towards electrophilic attack by the oxidizing agent, favoring the oxidation of the side-chain methyl groups.

The logical workflow for this synthesis is depicted below.



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Caption: Proposed synthetic workflow for **2,6-Dimethyl-4-nitrobenzoic acid**.

Detailed Experimental Protocol (Proposed)

This protocol is based on established procedures for the oxidation of nitrotoluene derivatives.

[7]

- **Reaction Setup:** In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add 4-nitro-m-xylene (1.0 eq.) and water.
- **Addition of Oxidant:** While stirring vigorously, slowly add a solution of sodium dichromate (2.3 eq.) in concentrated sulfuric acid (10 eq. by weight relative to nitroxylene) over 30-45 minutes. The reaction is exothermic and the rate of addition should be controlled to maintain a manageable temperature.
- **Reaction:** After the addition is complete, heat the mixture to a gentle reflux for approximately 1-2 hours to ensure the reaction goes to completion. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup and Isolation:** Cool the reaction mixture to room temperature and pour it into a beaker containing ice water. The crude product will precipitate out.
- **Purification:**
 - Filter the crude solid and wash thoroughly with cold water to remove residual chromium salts.
 - To further purify, suspend the crude acid in a dilute (5%) sodium hydroxide solution to form the sodium salt, which is soluble.
 - Filter the solution to remove any unreacted starting material or insoluble impurities.
 - Acidify the clear, light-yellow filtrate with dilute sulfuric acid, causing the purified **2,6-Dimethyl-4-nitrobenzoic acid** to precipitate.
- **Drying:** Collect the final product by vacuum filtration, wash with cold water until the filtrate is neutral, and dry under vacuum.

Applications in Research and Drug Development

Nitro-containing compounds are indispensable building blocks in medicinal chemistry and materials science.[8] The utility of **2,6-Dimethyl-4-nitrobenzoic acid** stems from the versatile

reactivity of its functional groups.

- **Pharmaceutical Intermediate:** The primary application is as a scaffold in the synthesis of more complex molecules.[\[9\]](#)
 - The nitro group is a key functional handle. It can be readily reduced to a primary amine (-NH₂). This amine can then undergo a vast array of chemical transformations, including amide bond formation, diazotization, and the construction of various heterocyclic rings, which are prevalent in many drug molecules.[\[9\]](#)[\[10\]](#)
 - The carboxylic acid group provides a site for forming esters or amides, which is a common strategy for creating prodrugs to improve properties like solubility or cell permeability.[\[11\]](#)
- **Probe for Steric Effects:** In research, this molecule can be used to study the impact of steric hindrance on reaction mechanisms. The two methyl groups flanking the carboxylic acid can influence the accessibility of the carboxyl group and the planarity of the molecule, providing insights into structure-activity relationships.
- **Precursor to Bioactive Compounds:** The reduction of the nitro group followed by further derivatization can lead to compounds with potential biological activity. Nitroaromatic compounds themselves can act as prodrugs that are activated under hypoxic conditions, a strategy used in developing some anticancer and antibacterial agents.[\[12\]](#)

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,6-Dimethyl-4-nitrobenzoic acid** is not readily available, a hazard assessment can be made based on data for structurally similar nitrobenzoic acids.[\[6\]](#)[\[13\]](#)[\[14\]](#)

Hazard Category	GHS Classification (Anticipated)	Precautionary Statements (Examples)
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	P264: Wash hands and face thoroughly after handling. [15] P280: Wear protective gloves. [15] P302+P352: IF ON SKIN: Wash with plenty of water. [15]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	P280: Wear eye protection. [15] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [15]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	P261: Avoid breathing dust. [14] P271: Use only outdoors or in a well-ventilated area. [14]

Handling Procedures:

- Use in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid generating dust.
- Keep away from strong oxidizing agents and bases.[\[6\]](#)

Conclusion

2,6-Dimethyl-4-nitrobenzoic acid (CAS: 90564-17-3) is a valuable chemical intermediate with significant potential in synthetic chemistry. Its utility is anchored in the dual reactivity of the carboxylic acid and the transformable nitro group. While specific physicochemical data remains sparse, its synthesis via the oxidation of 4-nitro-m-xylene is a well-precedented and robust

strategy. For researchers and drug development professionals, this compound represents a versatile scaffold for constructing novel molecular entities. Adherence to strict safety protocols, based on the known hazards of related nitroaromatic compounds, is essential for its safe handling and application.

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